4-Methylenecyclohexanone: A Strategic Bifunctional Scaffold for Complex Synthesis

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Compound of Interest	
Compound Name:	*4-Methylenecyclohexanone*
CAS No.:	*29648-66-6*
Cat. No.:	*B1296799*

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Executive Summary

4-Methylenecyclohexanone (CAS: 29648-66-6) is a specialized non-conjugated enone building block characterized by a cyclohexanone ring with an exocyclic double bond at the C4 position.[1][2][3][4] Unlike its saturated analog (4-methylcyclohexanone) or conjugated isomers (cyclohexenones), this molecule offers two distinct, chemically orthogonal reactive handles: a ketone and an electron-rich exocyclic alkene.

This guide evaluates its utility as a "divergent node" in organic synthesis, specifically for accessing spirocyclic alkaloids, Vitamin D analogs, and functionalized terpenes where stereochemical control at the C4 position is critical.

Key Technical Insight: The molecule's value lies in its desymmetrization potential. While 1,4-cyclohexanedione is symmetric and difficult to mono-functionalize selectively without protection, **4-methylenecyclohexanone** provides a "pre-differentiated" scaffold, allowing sequential functionalization of the "North" (ketone) and "South" (alkene) poles of the ring.

Chemical Profile & Comparative Analysis

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Structural Specifications

- IUPAC Name: 4-Methylidenecyclohexan-1-one[1]
- Molecular Formula: C

  H

  O[1][4]
- Molecular Weight: 110.15 g/mol [1]
- Key Feature: C

  symmetry (approximate) broken by functionalization; non-conjugated system (C1=O and C4=C are isolated).

Performance Comparison: The "Cyclic Ketone" Landscape

The following table contrasts **4-methylenecyclohexanone** with its primary alternatives in synthetic pathway design.

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Feature	4-Methylenecyclohexanone	1,4-Cyclohexanedione	4-Methylcyclohexanone	2-Cyclohexen-1-one
Reactive Handles	2 (Ketone + Exocyclic Alkene)	2 (Identical Ketones)	1 (Ketone)	2 (Conjugated Enone)
C4 Reactivity	High (Electrophilic/Nucleophilic via alkene)	High (Ketone)	Low (Alkyl group)	Low (Gamma position)
Selectivity	Orthogonal (Chemoselective reagents exist)	Poor (Statistical mixtures common)	N/A	Conjugate Addition dominant
Primary Use	Spirocycles, Terpene cores, Vitamin D rings	Linkers, Polymers	Solvent, Simple building block	Michael Acceptors
Cost/Availability	High / Limited	Low / Commodity	Low / Commodity	Low / Commodity

Analyst Note: Use **4-methylenecyclohexanone** when you need to install a quaternary center or a spiro-linkage at C4 after establishing stereochemistry at C1, or vice versa. If you only need a methyl group, use the cheaper 4-methylcyclohexanone.

Strategic Synthesis & Divergence Map

Since commercial sources are often expensive (>$200/g), in-house synthesis is the standard approach for scale-up. The most robust route utilizes 1,4-cyclohexanedione monoethylene ketal as the starting material.

Diagram: Synthesis and Divergent Application Flow

The following Graphviz diagram illustrates the synthesis of the scaffold and its downstream divergence into three distinct chemical spaces.

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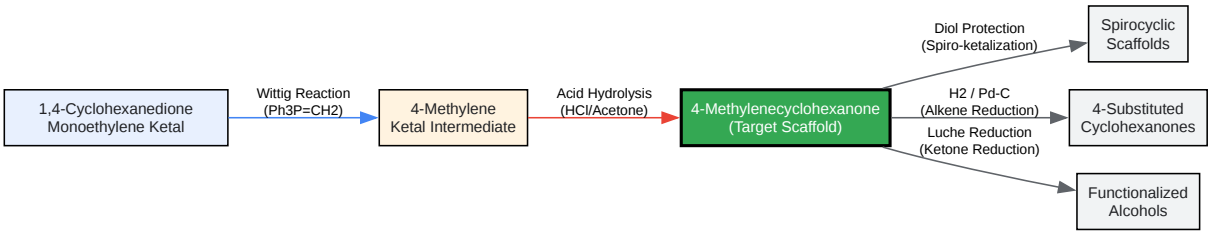

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Caption: Synthesis of **4-methylenecyclohexanone** via Wittig olefination followed by divergent functionalization pathways.

Validated Experimental Protocols

Protocol A: Synthesis from 1,4-Cyclohexanedione Monoethylene Ketal

This protocol is preferred over direct oxidation of alcohols due to higher yield and purity.

Reagents:

- Methyltriphenylphosphonium bromide (MTPPB)
- Potassium tert-butoxide (KOtBu) or n-Butyllithium
- THF (Anhydrous)
- 1,4-Cyclohexanedione monoethylene ketal[5]

Step-by-Step Methodology:

- Ylide Formation: In a flame-dried flask under Argon, suspend MTPPB (1.2 equiv) in anhydrous THF. Cool to 0°C. Add KOtBu (1.2 equiv) portion-wise. The solution will turn bright yellow, indicating ylide formation. Stir for 45 minutes.

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- Wittig Reaction: Dissolve 1,4-cyclohexanedione monoethylene ketal (1.0 equiv) in minimal THF and add dropwise to the ylide solution. Warm to room temperature and stir for 4-6 hours.
  - Checkpoint: Monitor by TLC (Hexane/EtOAc).[6] The starting material spot should disappear.
- Workup: Quench with saturated NH4Cl. Extract with diethyl ether. Dry organics over MgSO4 and concentrate. Purify the 4-methylene ketal intermediate via silica flash chromatography (typically 5-10% EtOAc in Hexanes).
- Hydrolysis (Deprotection): Dissolve the intermediate in Acetone/Water (4:1). Add catalytic p-Toluenesulfonic acid (pTSA) or 1M HCl. Stir at room temperature until the ketal is cleaved (approx. 2 hours).
- Isolation: Neutralize with NaHCO3, extract with DCM, and distill carefully (product is volatile).
  - Yield Expectation: 75-85% over two steps.

Protocol B: Chemoselective Differentiation (Reduction)

A common pitfall is the over-reduction of the alkene when attempting to reduce the ketone.

Objective: Reduce ketone to alcohol without touching the exocyclic alkene. Method: Luche Reduction.

- Setup: Dissolve **4-methylenecyclohexanone** (1 mmol) in MeOH (0.4 M).
- Additive: Add Cerium(III) Chloride heptahydrate (CeCl3·7H2O, 1.0 equiv). Stir for 10 minutes to complex the ketone.
- Reduction: Cool to -78°C (or 0°C for faster rates). Add NaBH4 (1.0 equiv) portion-wise.
  - Mechanism:[4][5][7][8][9] The Cerium activates the carbonyl and coordinates the borohydride, promoting 1,2-addition over conjugate reduction (though conjugation is absent here, it prevents side reactions with the alkene).

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- Result: Exclusive formation of 4-methylenecyclohexanol. The alkene remains intact for subsequent epoxidation or hydroboration.

Mechanistic Insights & Applications

The "Exocyclic" Advantage in Spiro-Synthesis

4-Methylenecyclohexanone is a precursor to Thromboxane A2 analogs and other spirocyclic natural products. The exocyclic double bond is sterically accessible, making it an ideal partner for:

- Epoxidation: Reaction with m-CPBA yields the spiro-epoxide, which can be ring-opened by nucleophiles to create quaternary centers with high stereocontrol.
- Hydroboration-Oxidation: Converts the methylene group into a hydroxymethyl group (

  ), providing a "handle" for further chain extension.

Chemo-Selectivity in Hydrogenation

Research indicates that solvent choice dictates the hydrogenation outcome of this molecule [7].

- Ru/Rh/Pd in Ethanol: Leads to acetal formation alongside hydrogenation.[10]
- Co Catalysts: Can show selectivity for the ketone in some enone systems, but for **4-methylenecyclohexanone**, standard Pd/C hydrogenation rapidly reduces the exocyclic alkene to the methyl group (yielding 4-methylcyclohexanone). This is the primary method for "erasing" the functional handle after it has served its purpose as a directing group.

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